

An In-depth Technical Guide to the Safe Handling of 2,6-Dimethylbenzonitrile

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Compound of Interest

Compound Name: 2,6-Dimethylbenzonitrile

Cat. No.: B146758

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, hazards, and handling protocols for **2,6-Dimethylbenzonitrile** (CAS No. 6575-13-9). As a key intermediate in various organic synthesis applications, including the development of pharmaceuticals and agrochemicals, a thorough understanding of its hazard profile is essential for ensuring laboratory safety and regulatory compliance.^[1] This document synthesizes data from authoritative sources to provide actionable insights for professionals working with this compound.

Chemical Identity and Physical Properties

2,6-Dimethylbenzonitrile is an aromatic nitrile compound featuring a benzene ring substituted with two methyl groups and a cyano ($\text{-C}\equiv\text{N}$) group.^[1] Its physical state can be a white to yellow crystalline powder or a colorless to pale yellow liquid, depending on the ambient temperature.

^[1] While it has low solubility in water, it is soluble in organic solvents like ethanol and acetone.

^[1]

Table 1: Physical and Chemical Properties of **2,6-Dimethylbenzonitrile**

Property	Value	Source
CAS Number	6575-13-9	[2]
Molecular Formula	C ₉ H ₉ N	[2]
Molecular Weight	131.17 g/mol	[2]
Appearance	White to yellow crystal/powder	

| Synonyms | 2-Cyano-m-xylene, Benzonitrile, 2,6-dimethyl- |[1][2] |

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,6-Dimethylbenzonitrile** is classified as a hazardous substance.[3] The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory tract irritation.[2][3]

Table 2: GHS Hazard Classification for **2,6-Dimethylbenzonitrile**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: Aggregated data from multiple sources.[2]

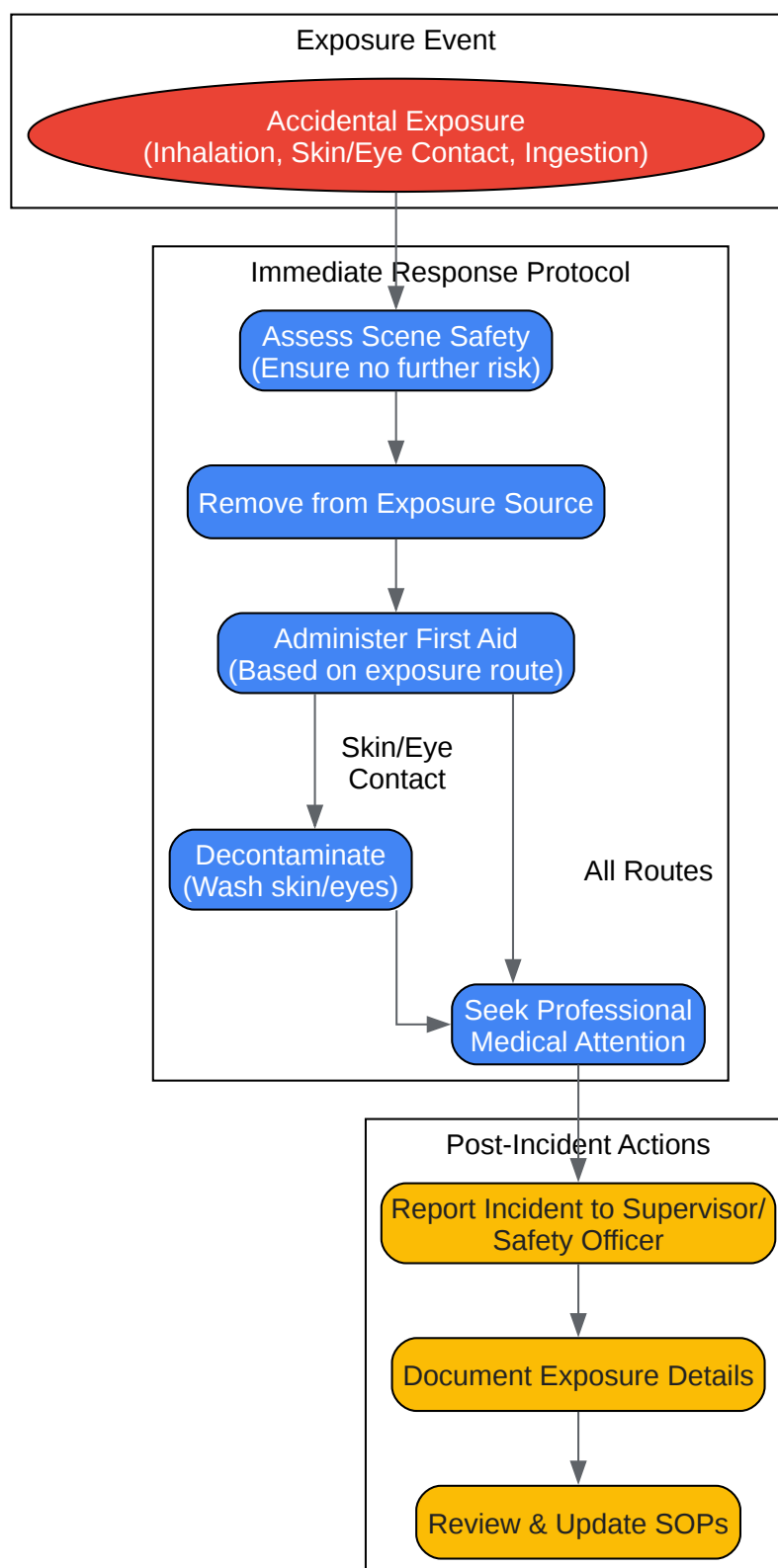
The corresponding signal word is Warning. Personnel handling this chemical must be fully aware of these hazards and take all necessary precautions.

First-Aid and Emergency Response Protocols

Prompt and correct first-aid measures are critical in the event of an exposure. The following protocols are based on standard safety data sheets.

- In Case of Inhalation: Immediately move the affected person to fresh air.[3][4] If breathing is difficult or stops, provide artificial respiration.[3] Seek immediate medical attention.[4]
- In Case of Skin Contact: Remove all contaminated clothing. Wash the affected skin area immediately and thoroughly with plenty of soap and water for at least 15 minutes.[3][5] If skin irritation develops or persists, seek medical advice.[3]
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to rinse under the eyelids.[3] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[3]
- In Case of Ingestion: Do NOT induce vomiting.[6] Rinse the mouth thoroughly with water.[3] If the person is conscious, have them drink plenty of water.[5] Call a physician or poison control center immediately.[3]

The following diagram illustrates the logical flow of actions in response to an accidental exposure to **2,6-Dimethylbenzonitrile**.



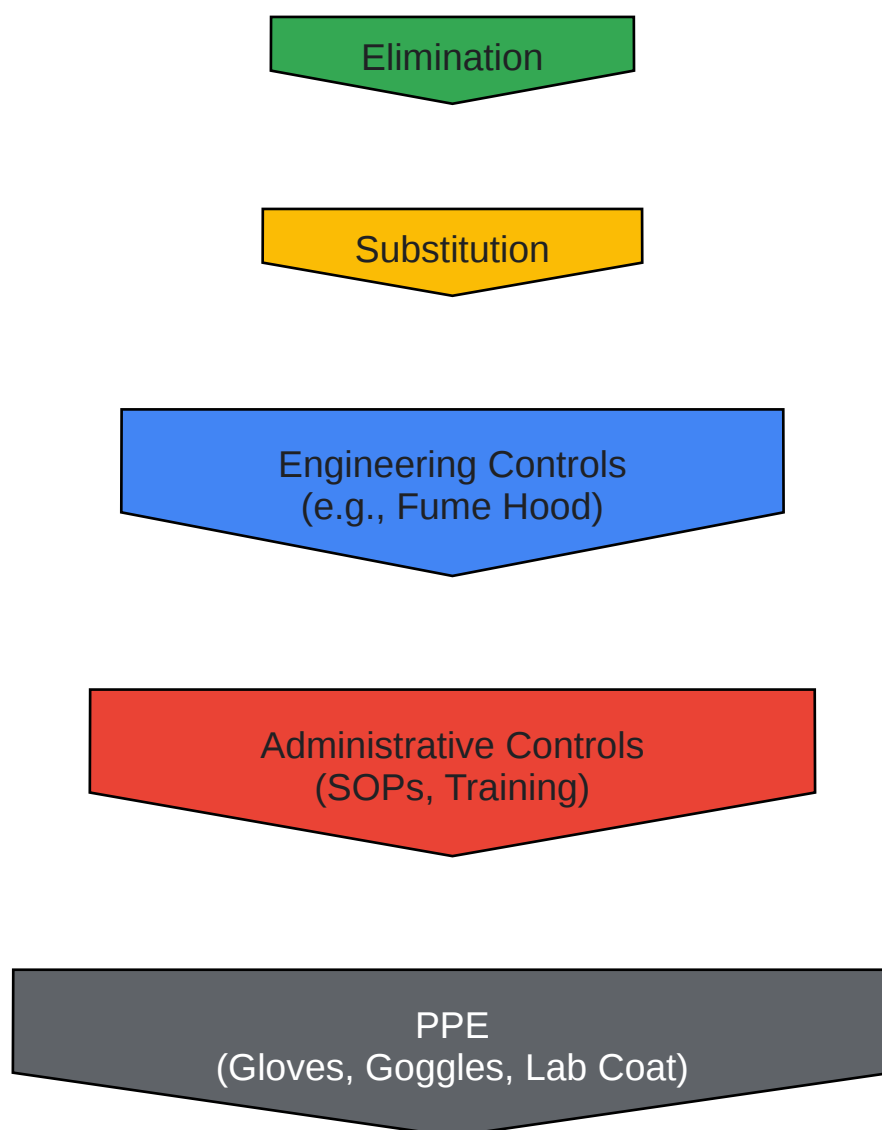
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Caption: Workflow for emergency response following exposure.

Safe Handling, Storage, and Exposure Controls

To mitigate the risks associated with **2,6-Dimethylbenzonitrile**, a multi-layered approach combining engineering controls, administrative controls, and personal protective equipment (PPE) is necessary.

This diagram illustrates the most effective sequence of control measures.



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Caption: The hierarchy of controls for chemical safety.

- Ventilation: Always handle this compound in a well-ventilated area.[4] The use of a certified chemical fume hood is strongly recommended to minimize inhalation exposure.[6]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke in areas where the chemical is used or stored.[4]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4] The designated storage area should be locked up.[3] Store away from incompatible materials.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these may lead to hazardous reactions.[3]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[4][5]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[3][4]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic vapors and particulates.[3]

Stability and Reactivity

Under normal laboratory conditions, **2,6-Dimethylbenzonitrile** is stable.[3] However, certain conditions and materials should be avoided to prevent hazardous reactions.

- Conditions to Avoid: Excess heat and the formation of dust should be avoided.[3]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[3]
- Hazardous Decomposition Products: Thermal decomposition can produce toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3]
- Hazardous Polymerization: Hazardous polymerization does not occur.[3]

Toxicological and Ecological Information

The toxicological properties of **2,6-Dimethylbenzonitrile** have not been fully investigated. However, available data indicates it is harmful through oral, dermal, and inhalation routes of exposure.^[2]

- Acute Effects: Symptoms of overexposure may include headache, dizziness, nausea, and vomiting. It is known to cause irritation to the skin, eyes, and respiratory system.^[3]
- Chronic Effects: No data is available on carcinogenicity, mutagenicity, or reproductive toxicity.^[3]
- Ecological Information: Environmental release should be avoided.^[3] Specific data on ecotoxicity is limited, but as a nitrile compound, it should be handled as potentially harmful to aquatic life.

Disposal Considerations

All waste materials containing **2,6-Dimethylbenzonitrile** must be disposed of in accordance with local, state, and federal regulations.

Protocol for Disposal:

- Classification: Classify the waste as hazardous.
- Containment: Collect waste in a designated, properly labeled, and sealed container. Do not mix with incompatible waste streams.
- Disposal: Dispose of the contents and container through an approved and licensed waste disposal plant.^{[3][4]} Do not allow the chemical to enter drains or the environment.^[6]

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